

# cercosporamide EC50 values Colletotrichum species comparison

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## Compound Focus: Cercosporamide

CAS No.: 131436-22-1

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## Antifungal Activity of Cercosporamide

The table below summarizes the experimentally determined EC50 values of **cercosporamide** against two *Colletotrichum* species, as reported in a 2024 study [1].

| Colletotrichum Species    | Host Plant/Disease | EC50 ( $\mu\text{g/mL}$ ) |
|---------------------------|--------------------|---------------------------|
| <b>C. gloeosporioides</b> | Pepper anthracnose | 3.8 $\mu\text{g/mL}$      |
| <b>C. scovillei</b>       | Pepper anthracnose | 7.0 $\mu\text{g/mL}$      |

This data demonstrates that **cercosporamide** exhibits strong antifungal activity, particularly against *C. gloeosporioides* [1].

## Experimental Methodology

The 2024 study employed standard and reproducible protocols to generate this data [1]:

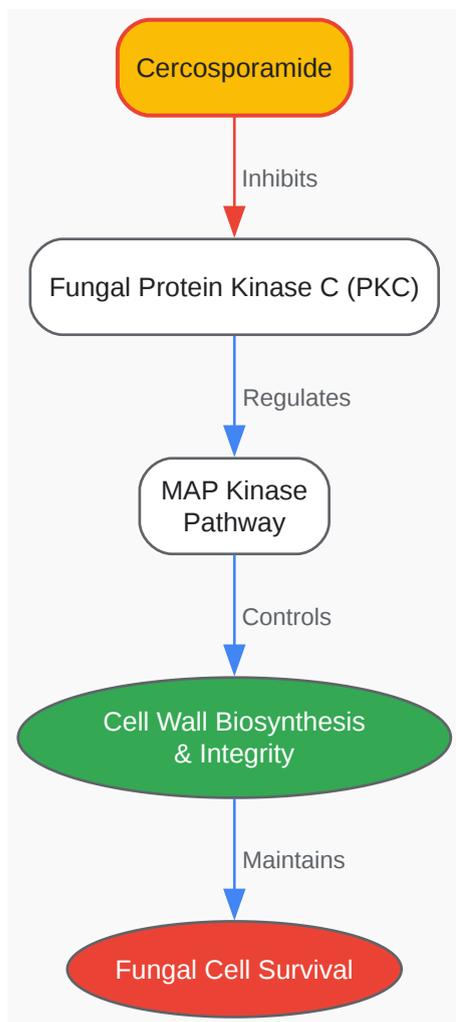
- Fungal Material and Culture:** The *Colletotrichum* test pathogens were cultivated on potato dextrose agar (PDA).

- **Cercosporamide Production:** The compound was produced by fermenting the endophytic fungus *Phoma* sp. NG-25 in Beef Peptone Dextrose (BPD) broth for 18 days at 20°C with agitation. The culture filtrate was then extracted with acetone.
- **Antifungal Activity Assay:** The inhibitory activity of **cercosporamide** was evaluated using a **poisoned food technique**.
  - **Cercosporamide** was mixed with molten PDA to create a medium with the final desired concentration.
  - Mycelial plugs from the actively growing margins of the test pathogen colonies were transferred to the amended PDA plates.
  - The linear growth of the pathogen was measured after incubation.
  - The **EC50 values** (the effective concentration that inhibits growth by 50%) were calculated by subjecting the growth inhibition data to probit analysis.

## Mechanism of Action

**Cercosporamide** is a polyketide-derived fungal metabolite. Its primary molecular target is believed to be **Protein Kinase C (PKC)** [1]. In fungi, PKC is a crucial regulator of cell wall integrity through a conserved MAP kinase signaling pathway. Inhibition of PKC activity by **cercosporamide** disrupts this process, ultimately proving detrimental to fungal cell survival [1].

The following diagram illustrates the proposed signaling pathway through which **cercosporamide** exerts its antifungal effect:



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## Research Implications and Data Gaps

- **Cercosporamide as a Promising Lead:** The potent activity against *Colletotrichum* pathogens, combined with its known synergistic action with echinocandin-class drugs, positions **cercosporamide** as an excellent candidate for developing new antifungal agents, both in agriculture and medicine [1].
- **Addressing Fungicide Resistance:** With resistance to common fungicides increasingly reported in *Colletotrichum* species, novel mode-of-action compounds like **cercosporamide** are urgently needed [1].
- **Acknowledging the Data Gap:** The available data, while robust, is limited to two species. A comprehensive comparison guide would require data from many more species and other fungicides, which is not currently published in a single study.

To further your research, you might find these approaches helpful:

- **Explore Synergistic Effects:** The search results note that **cercosporamide** acts synergistically with echinocandin-class compounds [1]. Investigating its interaction with other fungicides could be a fruitful research direction.
- **Consult Fungicide Sensitivity Studies:** While they don't cover **cercosporamide**, other studies screen baseline sensitivity of *Colletotrichum* species to various commercial fungicides (e.g., benzovindiflupyr, fludioxonil, mefentrifluconazole) [2] [3] [4], which can provide useful context for standard efficacy levels.

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## References

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2. Sensitivity to fungicides in isolates of Colletotrichum ... [sciencedirect.com]
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